

CAS number and molecular formula for cardanol diene

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Compound of Interest

Compound Name: Cardanol diene

Cat. No.: B8069747

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An In-depth Technical Guide to **Cardanol Diene**

Core Substance Identification

CAS Number: 51546-63-5[1][2][3][4]

Molecular Formula: C₂₁H₃₂O[1][3][4]

Physicochemical Properties

Cardanol diene, a phenol derivative found in cashew nut shell liquid (CNSL), presents as a neat oil.[4] Its lipophilic nature is indicated by its solubility in various organic solvents.

Property	Value
IUPAC Name	3-((8Z,11Z)-pentadeca-8,11-dien-1-yl)phenol[2]
Molecular Weight	300.5 g/mol [4]
Appearance	Neat oil[4]
Solubility	DMF: 20 mg/mlDMSO: 15 mg/mlEthanol: 22 mg/mlEthanol:PBS (pH 7.2) (1:1): 0.5 mg/ml[4]
λ _{max}	244, 273 nm[4]

Biological Activity and Applications

Cardanol diene has garnered attention in the scientific community for its notable biological activities, particularly as a tyrosinase inhibitor and an antibacterial agent.

Enzyme Inhibition

Cardanol diene is an effective inhibitor of tyrosinase, a key enzyme in melanin biosynthesis.[3][4] This property makes it a compound of interest for applications in the cosmetic and pharmaceutical industries for addressing hyperpigmentation.

Biological Target	IC ₅₀ Value
Tyrosinase	52.5 µM[3][4]

Antibacterial and Anti-biofilm Activity

Cardanol diene exhibits antibacterial properties.[1] Furthermore, it serves as a precursor for the synthesis of cardanol-metal complexes which have been shown to inhibit the formation of biofilms by uropathogenic E. coli.[3][4]

Experimental Protocols

Protocol 1: Tyrosinase Inhibition Assay

This protocol outlines a general procedure for determining the tyrosinase inhibitory activity of **cardanol diene**, based on common spectrophotometric methods.

Materials:

- Mushroom Tyrosinase
- L-DOPA (3,4-dihydroxyphenylalanine)
- Phosphate Buffer (pH 6.8)
- **Cardanol diene**
- Spectrophotometer (capable of reading at 475-490 nm)

Procedure:

- Prepare a stock solution of **cardanol diene** in a suitable solvent (e.g., DMSO).
- In a 96-well plate, add phosphate buffer, L-DOPA solution, and various concentrations of the **cardanol diene** solution.
- Initiate the enzymatic reaction by adding the mushroom tyrosinase solution to each well.
- Incubate the plate at a controlled temperature (e.g., 37°C) for a specific period.
- Measure the absorbance of the resulting dopachrome at 475-490 nm using a spectrophotometer.
- A control reaction without the inhibitor should be run in parallel.
- The percentage of inhibition is calculated using the formula: % Inhibition = [(Absorbance of Control - Absorbance of Test) / Absorbance of Control] x 100
- The IC₅₀ value, the concentration of inhibitor required to inhibit 50% of the enzyme activity, can be determined by plotting the percentage of inhibition against the inhibitor concentration.

Protocol 2: Antibacterial Susceptibility Testing (Disc Diffusion Method)

This protocol describes the disc diffusion method to assess the antibacterial activity of **cardanol diene**.

Materials:

- Bacterial strains (e.g., E. coli, Staphylococcus aureus)
- Muller-Hinton Agar
- Sterile paper discs
- **Cardanol diene**

- Positive control (standard antibiotic)
- Negative control (solvent used to dissolve **cardanol diene**)
- Incubator

Procedure:

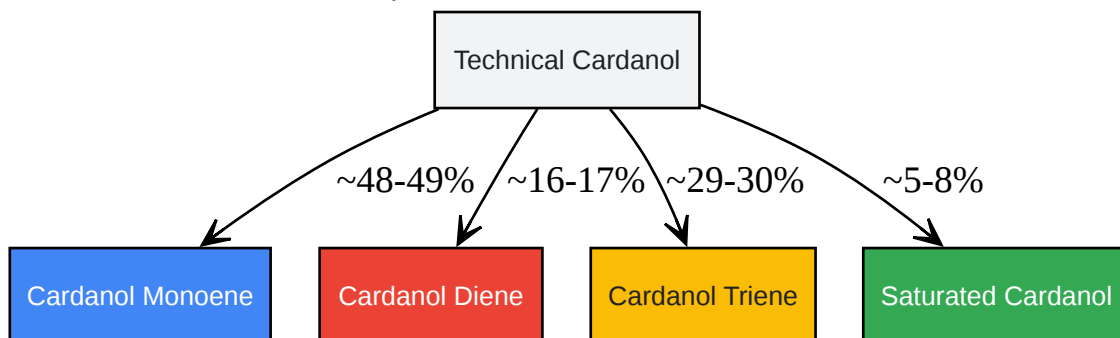
- Prepare Muller-Hinton agar plates.
- Inoculate the surface of the agar plates uniformly with the test bacterial strain.
- Prepare a stock solution of **cardanol diene** in an appropriate solvent.
- Impregnate sterile paper discs with a known concentration of the **cardanol diene** solution.
- Place the impregnated discs, along with positive and negative control discs, onto the surface of the inoculated agar plates.
- Incubate the plates at 37°C for 24 hours.
- After incubation, measure the diameter of the zone of inhibition (the clear area around the disc where bacterial growth is inhibited) in millimeters. The size of the zone is indicative of the antibacterial activity.

Visualizations

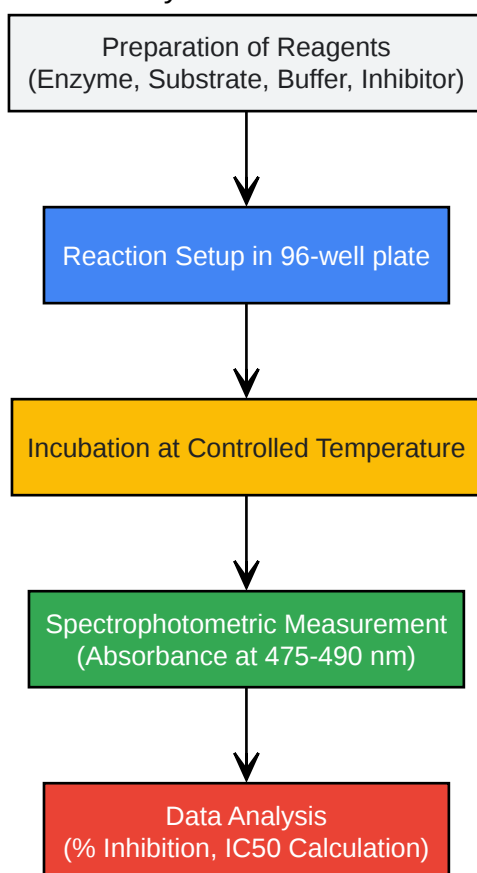
Composition of Technical Cardanol

Technical cardanol, derived from cashew nut shell liquid, is a mixture of structurally related phenolic compounds. The following diagram illustrates the typical composition.

Composition of Technical Cardanol



Workflow for Tyrosinase Inhibition Assay



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References

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